

Technical Support Center: Managing the Exothermic Reaction of Sodium Peroxide and Water

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Compound of Interest

Compound Name: Sodium peroxide

Cat. No.: B049792

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals working with the highly exothermic reaction of **sodium peroxide** and water. Adherence to these protocols is critical for ensuring laboratory safety and experimental success.

Frequently Asked Questions (FAQs)

Q1: What are the primary products of the reaction between **sodium peroxide** and water?

A1: The products depend on the temperature of the water. With cold water, the reaction primarily yields sodium hydroxide (NaOH) and hydrogen peroxide (H₂O₂).^{[1][2]} If the water is hot, or if the heat from the exothermic reaction is not controlled, the hydrogen peroxide decomposes to form oxygen gas (O₂) and water.^{[1][2]}

Q2: Why is this reaction considered hazardous?

A2: The reaction is highly exothermic, meaning it releases a significant amount of heat.^{[1][3]} This can cause a rapid increase in temperature, leading to boiling and splashing of the corrosive sodium hydroxide solution. The decomposition of hydrogen peroxide at higher temperatures also generates oxygen gas, which can increase the risk of fire if flammable materials are present.^[3]

Q3: What is a thermal runaway reaction in this context?

A3: A thermal runaway can occur if the heat generated by the reaction is not dissipated faster than it is produced. This leads to an uncontrolled increase in the reaction rate and temperature, which can result in violent boiling, equipment failure, and potentially explosive release of hot, corrosive materials and oxygen.

Q4: Can I use any container for this reaction?

A4: No. Due to the corrosive nature of sodium hydroxide and the potential for rapid temperature changes, it is crucial to use appropriate glassware, such as a heavy-walled beaker or flask made of borosilicate glass. The vessel should be of a suitable size to accommodate the reaction volume and any potential foaming or bubbling.

Q5: How should I store **sodium peroxide** in the laboratory?

A5: **Sodium peroxide** should be stored in a cool, dry, well-ventilated area away from combustible materials, organic substances, and acids.^[4] It is crucial to keep the container tightly sealed to prevent reaction with moisture in the air.^[5]

Troubleshooting Guide

Issue: The reaction is proceeding too quickly and the temperature is rising uncontrollably.

- Immediate Action:
 - Cease addition of **sodium peroxide** immediately.
 - If safe to do so, immerse the reaction vessel in an ice-water bath to rapidly cool the mixture.
 - Alert personnel in the immediate vicinity of the potential hazard.
 - If the reaction cannot be brought under control, evacuate the area and follow your institution's emergency procedures.
- Possible Causes & Prevention:
 - Rate of Addition: Adding the **sodium peroxide** too quickly is a common cause of runaway reactions.

- Prevention: Add the **sodium peroxide** in small, incremental portions, allowing the temperature to stabilize between additions.
- Inadequate Cooling: The cooling system may be insufficient for the scale of the reaction.
 - Prevention: Ensure your cooling bath is large enough and has sufficient ice to manage the heat load. For larger scale reactions, consider using a cryostat or other active cooling system.
- High Initial Water Temperature: Starting with warm or hot water will accelerate the reaction.
 - Prevention: Always begin with cold water or an ice-water slurry.

Issue: The reaction is very slow or does not appear to be starting.

- Possible Causes & Solutions:
 - Low-Quality **Sodium Peroxide**: The **sodium peroxide** may have degraded due to improper storage and exposure to moisture, resulting in a less reactive compound.
 - Solution: Use a fresh, properly stored container of **sodium peroxide**. You can test a small, representative sample to confirm its reactivity before committing to a larger scale experiment.
 - Very Low Temperature: While cooling is important for control, excessively low temperatures can significantly slow down the reaction rate.
 - Solution: Allow the reaction mixture to warm slightly by removing it from the ice bath for a short period, while carefully monitoring the temperature.

Issue: Unexpected gas evolution is observed even with cold water.

- Possible Causes & Explanation:
 - Localized Heating: Even with external cooling, the immediate area where a granule of **sodium peroxide** is dissolving can experience a localized temperature spike, leading to some decomposition of the newly formed hydrogen peroxide into oxygen gas.

- Contaminants: Certain impurities in the **sodium peroxide** or water can catalyze the decomposition of hydrogen peroxide.
- Action: As long as the overall temperature of the bulk solution remains controlled and the gas evolution is minor, this is not typically a cause for alarm. However, vigorous gas evolution is a sign of a potential runaway reaction.

Quantitative Data

The reaction of **sodium peroxide** with water is highly exothermic. The enthalpy of reaction can vary depending on the final products.

Reaction	Enthalpy of Reaction (ΔH)	Notes
$2\text{Na}_2\text{O}_2(\text{s}) + 2\text{H}_2\text{O}(\text{l}) \rightarrow 4\text{NaOH}(\text{aq}) + \text{O}_2(\text{g})$	-126 kJ/mol to -287 kJ/mol	This reaction pathway is favored at higher temperatures. The range in reported enthalpy values may be due to different experimental conditions and final concentrations of products.
$\text{Na}_2\text{O}_2(\text{s}) + 2\text{H}_2\text{O}(\text{l}) \rightarrow 2\text{NaOH}(\text{aq}) + \text{H}_2\text{O}_2(\text{aq})$	Not explicitly found, but is the initial exothermic step.	This is the primary reaction in cold water. The subsequent decomposition of H_2O_2 is also exothermic.
Example Temperature Increase		
7.8g of Na_2O_2 added to 110 mL of water	Calculated temperature increase of approximately 30.9 °C, assuming all heat is absorbed by the water. ^[6]	This is a theoretical calculation and the actual temperature change may vary based on heat loss to the surroundings and the efficiency of mixing. It serves as a good indicator of the significant heat evolution. Always start with smaller quantities to assess the reaction under your specific laboratory conditions.

Experimental Protocols

Protocol 1: Controlled Laboratory Scale Reaction of Sodium Peroxide and Water

This protocol outlines a method for safely conducting the reaction of **sodium peroxide** and water to generate a solution of sodium hydroxide and hydrogen peroxide, while managing the

exothermic nature of the reaction.

Materials:

- **Sodium peroxide** (Na_2O_2)
- Distilled water, pre-chilled to 0-4 °C
- Ice
- Large crystallizing dish or secondary container
- Stir plate and magnetic stir bar
- Thermometer or thermocouple probe
- Lab coat, safety goggles, and chemical-resistant gloves

Procedure:

- Preparation:
 - Don appropriate Personal Protective Equipment (PPE).
 - Set up a stir plate in a fume hood.
 - Place a beaker containing the desired amount of chilled distilled water and a magnetic stir bar on the stir plate.
 - Place this beaker inside a larger crystallizing dish filled with an ice-water slurry to act as a cooling bath.
 - Insert a thermometer or thermocouple into the water to monitor the temperature continuously. Ensure the probe does not interfere with the stir bar.
- Reaction:
 - Begin stirring the water to create a vortex.

- Slowly and carefully add a small portion (e.g., <5% of the total mass) of the **sodium peroxide** to the vortex.
- Monitor the temperature closely. Allow the temperature to stabilize and begin to decrease before adding the next portion.
- Continue adding the **sodium peroxide** in small increments, maintaining the temperature of the reaction mixture below a predetermined safety limit (e.g., 20 °C).
- If the temperature rises rapidly or approaches the safety limit, immediately stop adding the **sodium peroxide** and allow the mixture to cool.
- Completion and Quenching:
 - Once all the **sodium peroxide** has been added and the temperature has stabilized, allow the reaction to stir for an additional 15-20 minutes in the cooling bath.
 - If there is a possibility of unreacted **sodium peroxide**, or if the subsequent application requires the absence of peroxides, a quenching step is necessary.
 - Quenching Procedure:
 - Prepare a solution of a suitable quenching agent, such as sodium sulfite (Na_2SO_3) or sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$). A common starting point is a 1:1 molar ratio of quenching agent to the initial amount of **sodium peroxide**.
 - Slowly add the quenching solution to the reaction mixture while continuing to cool and stir. Be aware that the quenching reaction itself can be exothermic.^[7]
 - Monitor the temperature during the quenching process.
 - After the addition is complete, allow the mixture to stir for at least 30 minutes to ensure all peroxides are neutralized.

Protocol 2: Synthesis of Sodium Peroxide Octahydrate

This protocol describes the preparation of **sodium peroxide** octahydrate ($\text{Na}_2\text{O}_2 \cdot 8\text{H}_2\text{O}$) from sodium hydroxide and hydrogen peroxide.^{[8][9][10]}

Materials:

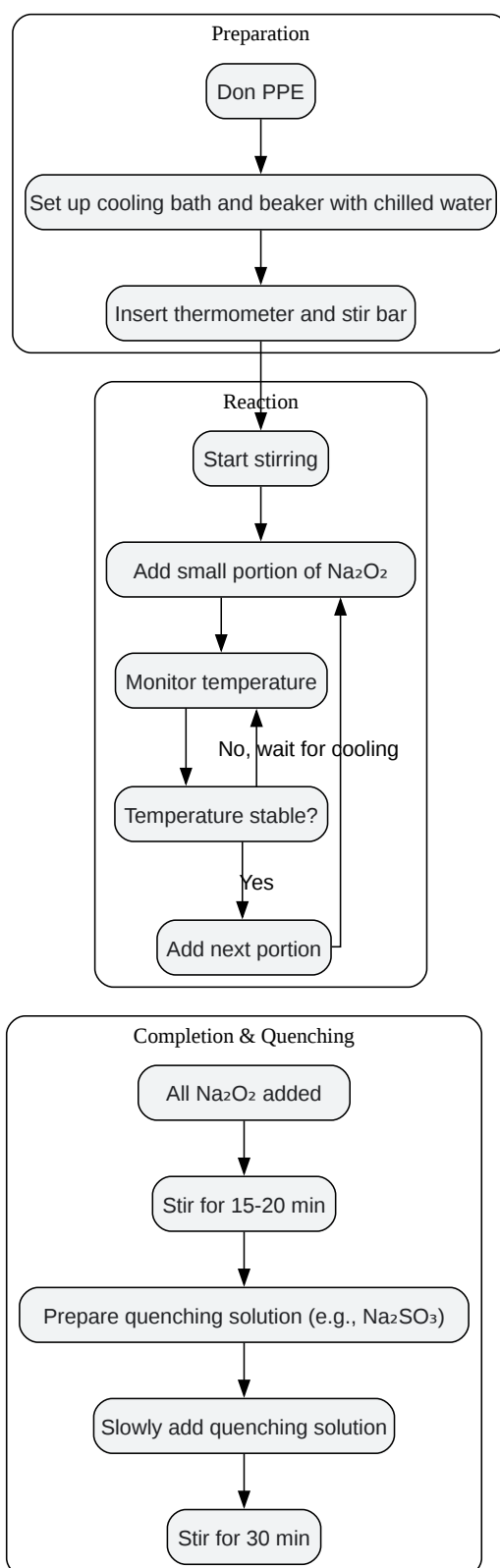
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂, e.g., 20% solution)
- Isopropanol or Ethanol (95%), chilled
- Ice
- Beakers and a flask
- Pipette

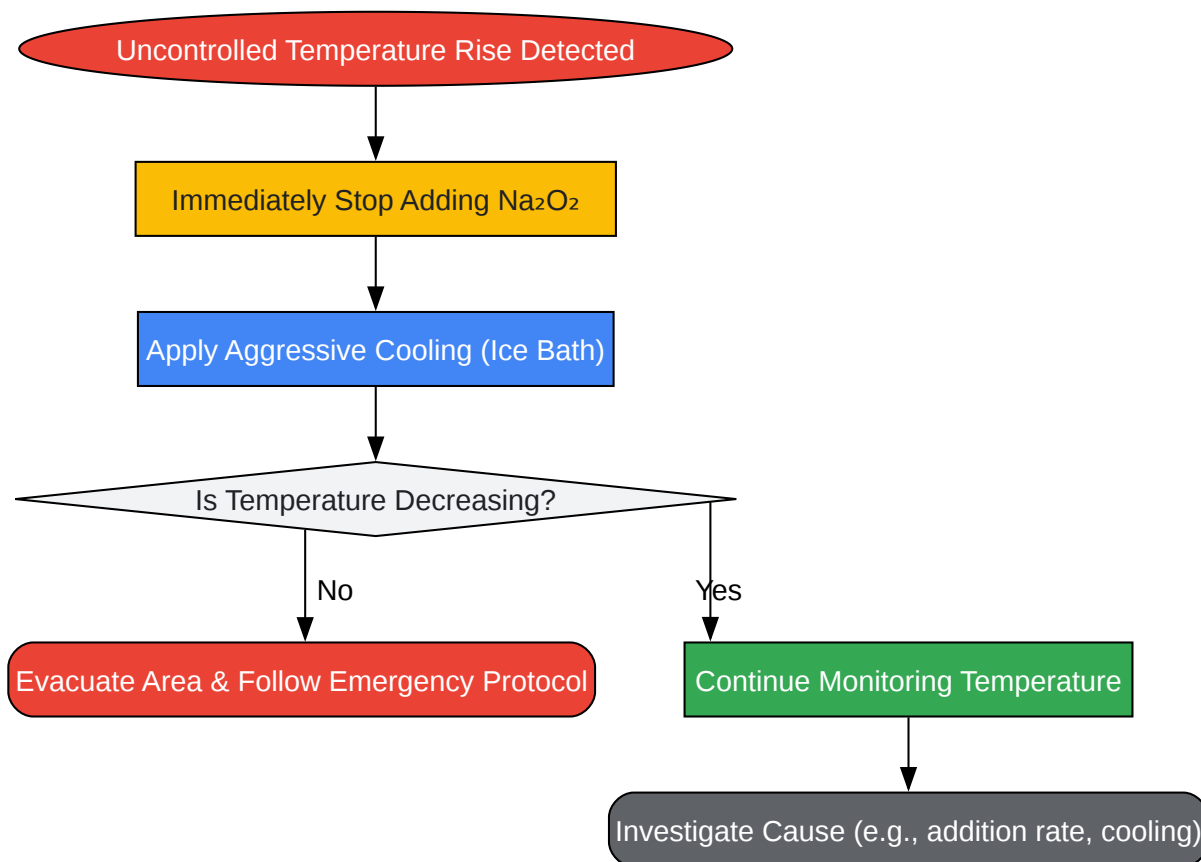
Procedure:

- Preparation of Sodium Hydroxide Solution:
 - Dissolve sodium hydroxide in cold water in a beaker. This dissolution is highly exothermic, so cool the solution in an ice bath or refrigerator until it is at or below room temperature.
- Reaction:
 - Transfer the cooled sodium hydroxide solution to a flask.
 - Place the flask in an ice-water bath to maintain a low temperature.
 - Slowly add the hydrogen peroxide solution dropwise using a pipette while stirring.
 - White particles of **sodium peroxide** octahydrate will begin to precipitate. Continue the addition slowly to control the temperature.
- Precipitation and Isolation:
 - Once all the hydrogen peroxide has been added, add chilled isopropanol or ethanol to the slurry to further precipitate the product.
 - Cool the mixture in a refrigerator for approximately 20-30 minutes.

- Isolate the solid product by decanting the supernatant or by vacuum filtration.

Visualizations





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